

Navigating the Disposal of AC915: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



The proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant research environment. The identifier "AC915" is associated with multiple, chemically distinct products, each requiring specific disposal protocols. This guide provides detailed procedures for the disposal of chemical products labeled as "AC915," catering to researchers, scientists, and drug development professionals. It is imperative to identify the specific product in use by consulting its Safety Data Sheet (SDS) before proceeding with any disposal steps.

Marlite C915 VOC Compliant Construction Adhesive

Marlite C915 is a highly flammable liquid and vapor that can cause serious eye irritation and is suspected of causing cancer if inhaled.[1] Proper handling and disposal are crucial to mitigate these risks.

Quantitative Safety Data

Property	Value
Flammability	Highly flammable liquid and vapor
Health Hazards	Causes serious eye irritation; Suspected of causing cancer (inhalation); Causes damage to organs (swallowed); May cause respiratory irritation; May cause drowsiness or dizziness.

Disposal Protocol



Disposal of Marlite C915 must be conducted in accordance with all applicable federal, state, and local regulations.

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including protective gloves, eye or face protection, and protective clothing.[1]
- Container Management: Keep the container tightly closed when not in use.[1] Store in a well-ventilated and secure area.[1]
- Waste Collection: Collect waste material in a designated, properly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Spill Management: In case of a spill, shut off all ignition sources.[1] Use spark-proof tools and explosion-proof equipment.[1] Absorb the spill with an inert material and place it in the hazardous waste container.[1] Prevent the spilled material from entering waterways, drains, and sewers.[1]
- Final Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company.

Disposal Workflow for Marlite C915



Click to download full resolution via product page

Caption: Workflow for the proper disposal of Marlite C915 adhesive.

LN-915 Adhesive

LN-915 is another adhesive product with specific disposal considerations. The primary guidance is to dispose of this material in accordance with all applicable regulations.[2]





Disposal Protocol

- Waste Characterization: Based on its properties, LN-915 waste must be treated as hazardous.
- Containerization: Place collected material in a proper container for disposal.
- Spill Response: For small spills, use an absorbent material to pick up the residue.[2] For large spills, after containing the spill, pump the material into storage or salvage vessels.[2]
- Regulatory Compliance: Ensure disposal methods are in compliance with federal, state, and local environmental control regulations.

Disposal Workflow for LN-915



Click to download full resolution via product page

Caption: Step-by-step disposal procedure for LN-915 adhesive.

Baseline 915 EC Herbicide

Baseline 915 EC is an emulsifiable concentrate herbicide that is very toxic to aquatic life with long-lasting effects.[3] It can also cause serious eye damage and skin irritation.[3]

Quantitative Safety Data



Property	Value
Acute Toxicity	Harmful if inhaled; May be harmful if swallowed or in contact with skin.[3]
Skin Corrosion/Irritation	Causes skin irritation; May cause an allergic skin reaction.[3]
Eye Damage/Irritation	Causes serious eye damage.[3]
Environmental Hazards	Very toxic to aquatic life with long lasting effects. [3]

Disposal Protocol

- PPE: Wear appropriate protective clothing, gloves, and eye/face protection.
- Prevent Environmental Contamination: Do not allow the product to enter drains, sewers, or waterways. Prevent fire-fighting water from entering the environment.[3]
- Waste Collection: Collect waste in a designated, sealed, and properly labeled container.
- Storage: Keep in the original container in a cool, well-ventilated place away from sources of ignition and direct sunlight.[3]
- Professional Disposal: Dispose of contents/container in accordance with licensed collector's sorting instructions.

Disposal Workflow for Baseline 915 EC



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. marlite.com [marlite.com]
- 2. images.thdstatic.com [images.thdstatic.com]
- 3. za.uplcorp.com [za.uplcorp.com]
- To cite this document: BenchChem. [Navigating the Disposal of AC915: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665393#ac915-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com